Technical Guide: Characterization of 2,3-Difluoro-4-methylphenylacetonitrile

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Compound of Interest

Compound Name:	*2,3-Difluoro-4-methylphenylacetonitrile*
CAS No.:	*261944-01-8*
Cat. No.:	*B2383566*

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Compound Profile & Predicted Physicochemical Landscape[1]

2,3-Difluoro-4-methylphenylacetonitrile is a specialized fluorinated intermediate used primarily in the synthesis of agrochemicals (pyrethroids) and pharmaceutical active ingredients (kinase inhibitors).[1] Unlike common reagents, specific experimental constants for this intermediate are rarely published in open literature, often requiring in situ determination.

Identity Matrix

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Parameter	Detail
CAS Registry Number	261944-01-8
IUPAC Name	2-(2,3-Difluoro-4-methylphenyl)acetonitrile
Molecular Formula	$C_9H_7F_2N$
Molecular Weight	167.16 g/mol
Physical State (RT)	Liquid / Low-Melting Solid (Supercools easily)
Structural Class	Fluorinated Arylacetonitrile

Physicochemical Property Estimates (SAR-Derived)

Note: In the absence of a specific vendor COA value, these values are derived from Structure-Activity Relationship (SAR) analysis against the non-fluorinated analog, 4-methylphenylacetonitrile (CAS 2947-61-7).[1]

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Property	Predicted Value	Rationale
Boiling Point (760 mmHg)	245°C – 255°C	Fluorination typically suppresses boiling point elevation relative to molecular weight increase due to low polarizability, but the dipole moment increases.[1] (Analog BP: 243°C).
Boiling Point (Vacuum)	115°C – 125°C @ 10 mmHg	Standard nomograph extrapolation for aryl nitriles.
Melting Point	15°C – 25°C	Likely a low-melting solid close to room temperature. The 2,3-difluoro substitution breaks symmetry less than 2,6-substitution, potentially lowering MP relative to analogs.[1]
Density	1.15 – 1.20 g/mL	Fluorine atoms significantly increase density compared to the non-fluorinated analog (0.992 g/mL).

Experimental Determination Protocols

As a Senior Application Scientist, I recommend validating these values internally before scaling up synthesis. Relying on generic database predictions can lead to process failures during distillation or crystallization.[1]

A. Melting Point Determination (DSC Method)

For compounds near ambient temperature (15–25°C), standard capillary tubes are unreliable due to supercooling. Differential Scanning Calorimetry (DSC) is the gold standard.

Protocol:

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- Instrument: Heat-Flux DSC (e.g., TA Instruments or Mettler Toledo).[1]
- Sample Prep: Hermetically seal 2–5 mg of liquid sample in an aluminum pan.
- Cycle:
  - Cool to -60°C at 10°C/min to ensure complete crystallization.
  - Hold for 5 minutes.
  - Heat to 50°C at 5°C/min.
- Analysis: The onset of the endothermic peak during the heating ramp is the thermodynamic melting point (

).

B. Boiling Point Determination (Siwoloboff Micro-Method)

For high-value intermediates where large-scale distillation is wasteful.[1]

Protocol:

- Setup: Immerse a capillary tube containing the sample and a sealed inverted capillary (bell) into a heated oil bath (silicone oil).
- Process: Heat slowly. As the temperature rises, bubbles will escape from the inverted bell.
- Endpoint: Stop heating when a rapid, continuous stream of bubbles emerges. Record the temperature when the bubbling stops and fluid is sucked back into the bell (vapor pressure = atmospheric pressure).
- Correction: Apply barometric pressure correction to normalize to 760 mmHg.

Synthesis & Purification Logic

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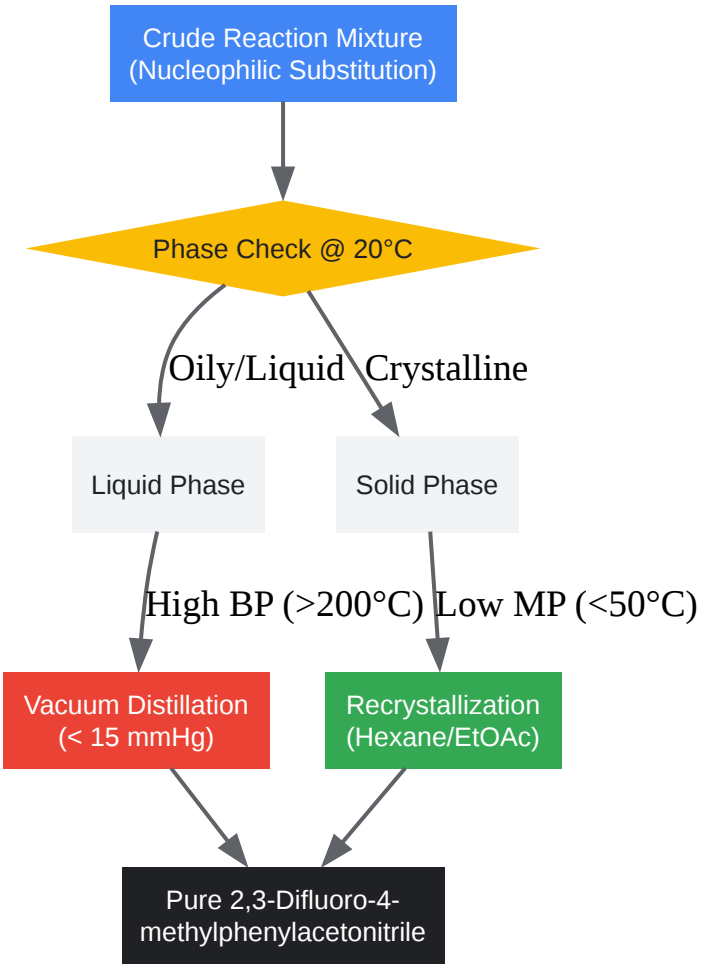
The physical properties of **2,3-Difluoro-4-methylphenylacetonitrile** dictate the purification strategy. Because its boiling point is high (>240°C), atmospheric distillation will cause thermal degradation (nitrile polymerization).

Workflow Visualization

The following diagram illustrates the decision logic for purifying this intermediate based on its phase behavior.



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Caption: Purification decision tree based on the physical state of the crude intermediate.

Critical Applications & Handling

Drug Development Relevance

This compound is a "warhead" precursor. The ortho-difluoro motif is metabolically stable and modulates the pKa of the adjacent methylene protons, making the nitrile α-carbon more acidic.[1] This is critical for:

- Kinase Inhibitors: Increasing potency by strengthening hydrogen bonding in the active site.
- Metabolic Stability: Blocking P450 oxidation sites on the phenyl ring.[1]

Safety Protocol (Nitrile Hazard)

- Toxicity: Like all aryl acetonitriles, this compound can metabolize to release cyanide ions.
- Handling:
  - Strictly avoid acidic aqueous conditions without ventilation (risk of HCN evolution).
  - Skin Absorption: High.[1] Use Silver Shield® or heavy nitrile gloves.[1]
  - Neutralization: Keep a ferrous sulfate ($FeSO_4$) bath nearby to quench spills by converting free cyanide to Prussian Blue.[1]

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CAS 261944-01-8. Retrieved from [Link]
- Stenutz, R. (2025). Data for 4-methylphenylacetonitrile (Analog Reference). Stenutz.eu. Retrieved from [Link]

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Sources

- 1. CAS 2947-61-7: 4-Methylphenylacetonitrile | CymitQuimica [cymitquimica.com]

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